

L-Methionine-13C,d5: A Technical Guide for Advanced Research Applications

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Compound of Interest

Compound Name: L-Methionine-13C,d5

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the applications of **L-Methionine-13C,d5** in scientific research. **L-Methionine-13C,d5** is a stable isotope-labeled (SIL) form of the essential amino acid L-methionine. This labeling, which incorporates one carbon-13 atom and five deuterium atoms, renders the molecule heavier than its endogenous counterpart. This key characteristic makes it an invaluable tool in mass spectrometry-based quantitative analysis, metabolic flux studies, and quantitative proteomics.

Core Applications in Research

L-Methionine-13C,d5 serves two primary functions in research:

- **Internal Standard for Quantitative Analysis:** In quantitative mass spectrometry (LC-MS/MS), **L-Methionine-13C,d5** is used as an internal standard to accurately quantify the concentration of endogenous L-methionine and related metabolites in various biological matrices.^[1] Its chemical and physical properties are nearly identical to the unlabeled analyte, ensuring similar behavior during sample preparation, chromatography, and ionization.^[2] This co-elution and co-ionization allow for the correction of matrix effects and variations in instrument response, leading to highly accurate and precise quantification.^[3]
- **Metabolic Tracer for Flux Analysis:** As a metabolic tracer, **L-Methionine-13C,d5** is introduced into biological systems, such as cell cultures or whole organisms, to trace the metabolic fate of methionine through various biochemical pathways.^{[1][4]} By tracking the incorporation of

the stable isotopes into downstream metabolites, researchers can elucidate metabolic pathways and quantify the rates (fluxes) of these reactions.[4][5] This is particularly crucial for understanding the methionine cycle, which is central to cellular methylation, polyamine synthesis, and redox homeostasis.

Data Presentation: Properties of L-Methionine Isotopologues

The selection of a specific isotopologue of L-methionine depends on the experimental requirements, including the analytical platform and the specific metabolic pathway under investigation. The following table summarizes the properties of commonly used stable isotope-labeled L-methionine variants.

Isotopologue	Label	Molecular Weight (g/mol)	Isotopic Purity	Key Applications
L-Methionine-13C,d5	1x 13C, 5x 2H	155.23	>98%	Internal Standard (LC-MS), Metabolic Tracer
L-Methionine-13C5	5x 13C	154.17	>99%	Metabolic Tracer, SILAC Proteomics
L-Methionine-d3 (methyl-d3)	3x 2H	152.23	>98%	Internal Standard (LC-MS), Metabolic Tracer
L-Methionine-13C5,15N	5x 13C, 1x 15N	155.17	>98%	Metabolic Tracer, SILAC Proteomics, NMR studies

Experimental Protocols

Use of L-Methionine-13C,d5 as an Internal Standard for LC-MS/MS Quantification of L-Methionine

This protocol provides a general framework for the quantification of L-methionine in biological samples, such as plasma or cell extracts.

a. Materials:

- **L-Methionine-13C,d5** (as internal standard)
- L-Methionine (for calibration curve)
- Biological sample (e.g., plasma, cell lysate)
- Protein precipitation agent (e.g., sulfosalicylic acid, methanol)
- LC-MS grade solvents (e.g., water, acetonitrile, formic acid)

b. Sample Preparation:

- **Spiking of Internal Standard:** To a known volume or weight of the biological sample, add a precise amount of **L-Methionine-13C,d5** solution to achieve a final concentration within the linear range of the assay (e.g., 10-100 μ M).
- **Protein Precipitation:** Add a protein precipitation agent to the sample (e.g., 3 volumes of cold methanol to 1 volume of sample). Vortex thoroughly.
- **Centrifugation:** Centrifuge the samples at high speed (e.g., 14,000 x g) for 10 minutes at 4°C to pellet the precipitated proteins.
- **Supernatant Collection:** Carefully collect the supernatant containing the analyte and internal standard.
- **Solvent Evaporation and Reconstitution:** Evaporate the supernatant to dryness under a stream of nitrogen. Reconstitute the residue in a suitable mobile phase for LC-MS/MS analysis.

c. LC-MS/MS Analysis:

- **Chromatographic Separation:** Use a suitable column for amino acid analysis, such as a HILIC or a mixed-mode column.[6] A typical gradient elution can be performed with mobile phases consisting of water and acetonitrile with additives like formic acid or ammonium formate to improve peak shape and ionization.[7]
- **Mass Spectrometry Detection:** Operate the mass spectrometer in positive electrospray ionization (ESI) mode. Use Multiple Reaction Monitoring (MRM) to detect the specific precursor-to-product ion transitions for both L-methionine and **L-Methionine-13C,d5**.
 - L-Methionine: e.g., Q1: 150.1 -> Q3: 104.1
 - **L-Methionine-13C,d5**: e.g., Q1: 155.2 -> Q3: 109.1
- **Quantification:** Construct a calibration curve by plotting the peak area ratio of the L-methionine standard to the **L-Methionine-13C,d5** internal standard against the concentration of the L-methionine standard. Determine the concentration of L-methionine in the unknown samples by interpolating their peak area ratios from the calibration curve.

d. **Method Validation:** The analytical method should be validated for linearity, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ) according to established guidelines.[7] The following table presents typical validation parameters reported in the literature for similar assays.

Parameter	Typical Value
Linearity (R^2)	>0.99
LOD	0.04 - 0.2 $\mu\text{mol/l}$
LOQ	0.1 - 0.7 $\mu\text{mol/l}$
Intra-day Precision (%CV)	< 5%
Inter-day Precision (%CV)	< 10%
Recovery	90 - 110%

Metabolic Flux Analysis of the Methionine Cycle using L-Methionine-13C,d5

This protocol outlines a general workflow for tracing the metabolism of methionine in cultured cells.

a. Cell Culture and Labeling:

- Culture cells in standard medium to the desired confluency.
- Replace the standard medium with a medium containing a known concentration of **L-Methionine-13C,d5**.
- Incubate the cells for various time points to allow for the uptake and metabolism of the labeled methionine.

b. Metabolite Extraction:

- At each time point, rapidly quench the metabolism by, for example, aspirating the medium and adding ice-cold 80% methanol.
- Scrape the cells and collect the cell lysate.
- Centrifuge to pellet cell debris and collect the supernatant containing the metabolites.

c. LC-MS/MS Analysis:

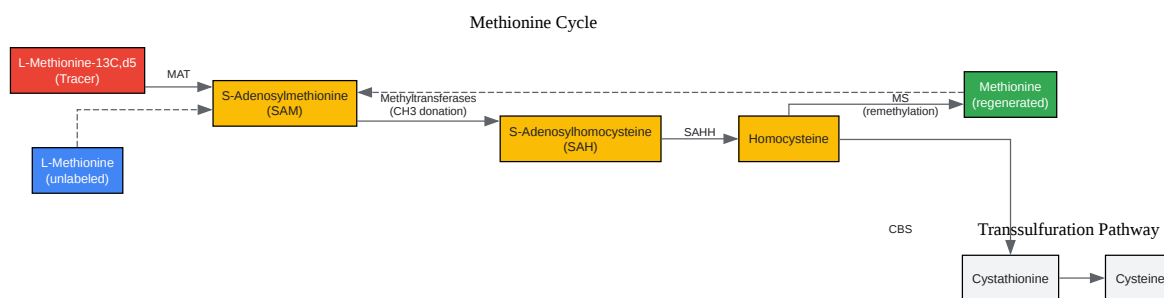
- Analyze the extracted metabolites using LC-MS/MS.
- Monitor for the mass isotopologues of downstream metabolites of the methionine cycle, such as S-adenosylmethionine (SAM), S-adenosylhomocysteine (SAH), and homocysteine, to determine the extent of ¹³C and/or deuterium incorporation.

d. Data Analysis and Flux Calculation:

- Correct the raw mass spectrometry data for natural isotope abundance.

- Use the time-course data of isotope labeling in various metabolites to calculate the metabolic fluxes through the different reactions of the methionine cycle using mathematical models.[4]

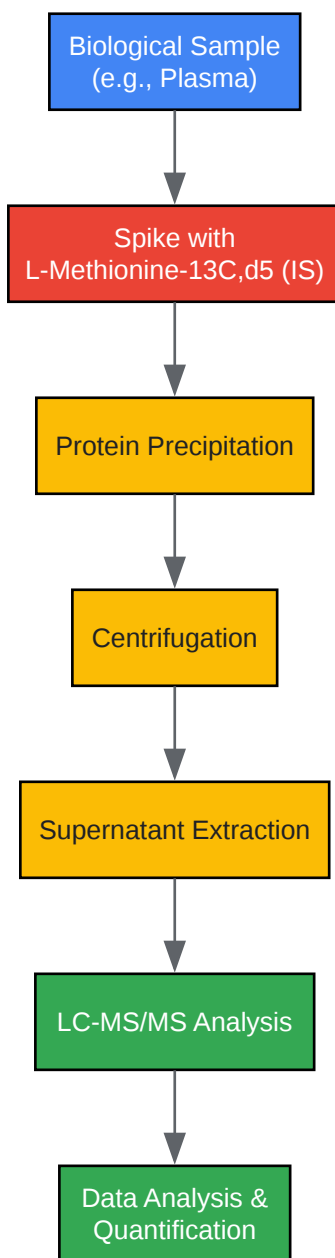
Mandatory Visualizations



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Caption: Metabolic flux through the methionine cycle traced with **L-Methionine-13C,d5**.

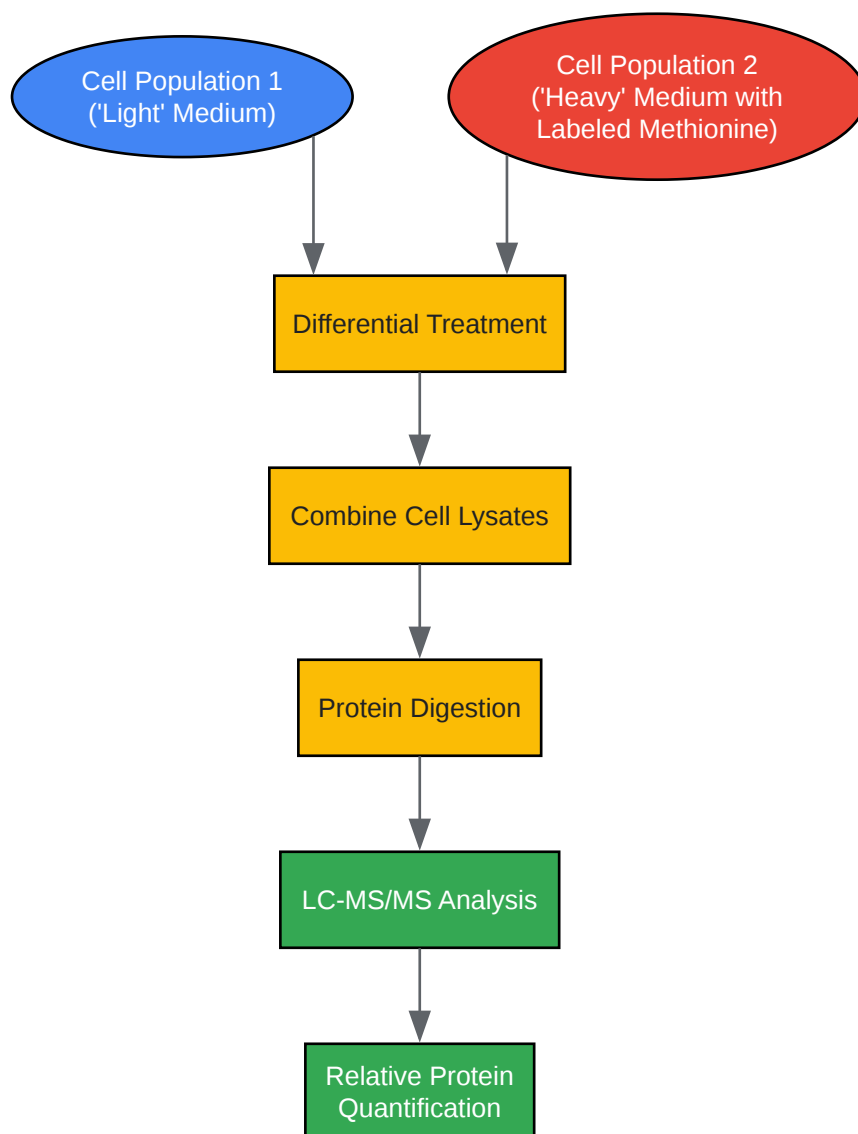
Quantitative Analysis Workflow



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Caption: Workflow for L-Methionine quantification using **L-Methionine-13C,d5** as an internal standard.

SILAC Workflow



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. documents.thermofisher.com [documents.thermofisher.com]
- 3. 13C Metabolic Flux Analysis – Institute of Molecular Systems Biology | ETH Zurich [imsb.ethz.ch]
- 4. Quantitation of Cellular Metabolic Fluxes of Methionine - PMC [pmc.ncbi.nlm.nih.gov]
- 5. pubs.acs.org [pubs.acs.org]
- 6. pubs.acs.org [pubs.acs.org]
- 7. A reliable LC-MS/MS method for the quantification of natural amino acids in mouse plasma: Method validation and application to a study on amino acid dynamics during hepatocellular carcinoma progression - PMC [pmc.ncbi.nlm.nih.gov]
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